

Technical Support Center: WH-4-025

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Compound of Interest

Compound Name: WH-4-025

Cat. No.: B10769160

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This guide provides troubleshooting advice and answers to frequently asked questions for researchers using **WH-4-025**, a Salt-inducible kinase (SIK) inhibitor.

Frequently Asked Questions (FAQs)

Q1: My **WH-4-025** powder is not dissolving. What is the recommended solvent?

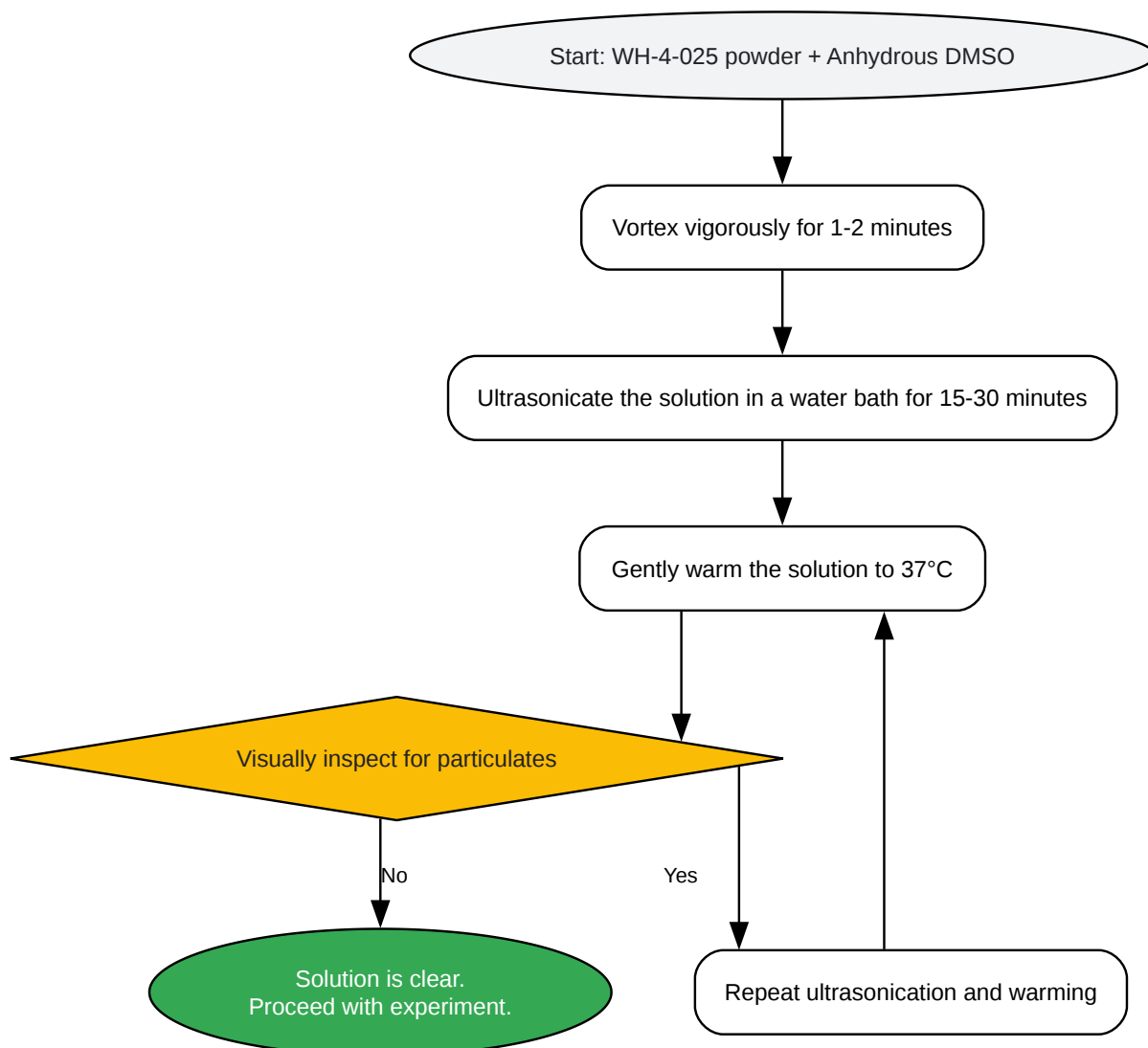
Answer: The recommended solvent for preparing high-concentration stock solutions of **WH-4-025** is high-purity, anhydrous Dimethyl Sulfoxide (DMSO).^{[1][2][3]} Due to the compound's properties, it is practically insoluble in aqueous solutions like water or PBS.

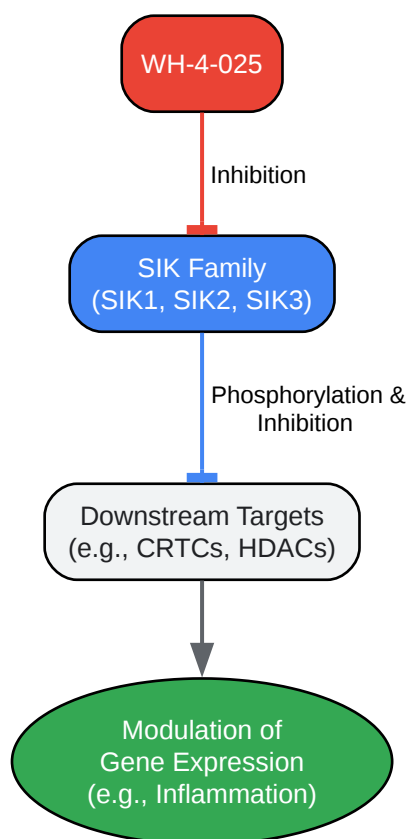
For successful dissolution, it is critical to use newly opened, anhydrous DMSO, as absorbed moisture can significantly reduce the compound's solubility.^{[1][4]}

Q2: I'm using fresh DMSO, but the compound is still not dissolving completely. What should I do?

Answer: This is a common issue that can often be resolved with additional steps to facilitate dissolution. If you observe particulate matter after adding the solvent, follow these troubleshooting steps.

Troubleshooting Workflow for Poor Initial Dissolution





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